

A Comparative Analysis of Microbial Succession in Şalgam and Kefir Fermentation

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This guide provides a detailed comparison of the microbial dynamics that characterize the fermentation processes of Şalgam, a traditional Turkish fermented beverage, and kefir, a fermented milk beverage. It is intended for researchers, scientists, and professionals in drug development interested in the microbiology of fermented foods.

Introduction to Şalgam and Kefir

Şalgam is a traditional Turkish beverage produced through the lactic acid fermentation of black carrot, turnip, rock salt, sourdough, and bulgur flour.[1] The process typically involves two fermentation stages.[2] Kefir is a fermented milk product made by inoculating milk with kefir grains, which are a symbiotic culture of lactic acid bacteria, acetic acid bacteria, and yeasts embedded in a polysaccharide and protein matrix.[3][4]

Microbial Succession in Şalgam Fermentation

The fermentation of Şalgam is driven by a combination of lactic acid bacteria (LAB) and yeasts. [5] The process is generally divided into a first fermentation (dough fermentation) and a second fermentation where black carrot and turnip are added.[2]

Key Microorganisms:

- **Lactic Acid Bacteria (LAB):** The dominant LAB throughout both fermentation stages is *Lactobacillus plantarum*.^{[1][2][5]} Other significant LAB include *Lactobacillus paracasei* subsp. *paracasei*, *Lactobacillus brevis*, and *Lactobacillus fermentum*.^{[1][5]} Species like *Leuconostoc mesenteroides* and *Pediococcus pentosaceus* may be present at the beginning but tend to die off as fermentation progresses.^[1]
- **Yeasts:** *Saccharomyces cerevisiae* is the predominant yeast species in both stages of Şalgam fermentation.^{[2][6]} *Candida krusei* is also found, but typically in lower numbers.^[2]

Succession Dynamics: The fermentation begins with a diverse microflora from the raw materials. As fermentation proceeds, the environment becomes more acidic due to the production of lactic acid by LAB. This drop in pH favors the growth of acid-tolerant species like *L. plantarum*, which eventually dominate the bacterial community.^[2] The number of both LAB and yeasts increases throughout the fermentation process.^{[2][5]}

Quantitative Data: Microbial Counts in Şalgam Fermentation

The following table summarizes typical microbial counts (in log CFU/mL or log CFU/g) at different stages of traditional Şalgam fermentation.

Fermentation Stage	Organism Group	Day 0	Mid-Fermentation (Day 4-6)	End of Fermentation (Day 8-12)
First Fermentation	Total LAB	7.10[2]	7.30 (Day 4)[2]	7.30 (Day 8)[2]
Lactobacillus plantarum	5.90[2]	6.10[2]	-	
Total Yeasts	5.86[2]	6.66 (Day 4)[2]	6.66 (Day 8)[2]	
Saccharomyces cerevisiae	4.86[2]	5.46[2]	-	
Second Fermentation	Total LAB	6.70[2]	8.56 (Day 6)[2]	8.13[2]
Lactobacillus plantarum	6.10[2]	7.72[2]	-	
Total Yeasts	4.40[2]	7.53 (Day 6)[2]	7.46[2]	
Saccharomyces cerevisiae	3.45[2]	-	6.16[2]	

Microbial Succession in Kefir Fermentation

Kefir fermentation is characterized by the complex and stable symbiotic relationship of the microorganisms within the kefir grains.[3] This microbial consortium includes a wide variety of bacteria and yeasts that are transferred to the milk to initiate fermentation.

Key Microorganisms:

- **Bacteria:** The bacterial community is dominated by the phylum Firmicutes.[3][7] The most prevalent bacterial genus is often Lactococcus.[3][7] Other important genera include Lactobacillus, Leuconostoc, and Acetobacter.[8][9] Specific species like Lactobacillus helveticus and Lactobacillus kefiranoferiens are frequently identified.[9][10]

- Yeasts: The main fungal phylum is Ascomycota.[3] Predominant yeast species include *Saccharomyces cerevisiae*, *Kluyveromyces marxianus*, and *Candida* species.[4][10]

Succession Dynamics: Kefir fermentation shows a dynamic pattern of microbial succession. Studies have observed that *Lactobacillus kefirianofaciens* can be dominant in the early stages (e.g., 8 hours), with its abundance decreasing by 24 hours.[9] The overall microbial diversity remains relatively stable throughout the fermentation process, with the kefir grains acting as a continuous inoculum.[11] The symbiotic interactions between bacteria and yeasts are crucial for the development of kefir's characteristic flavor and aroma.[8][9]

Quantitative Data: Microbial Composition in Kefir

The following table presents data on the microbial composition of kefir grains and the resulting fermented milk.

Sample Type	Organism Group	Relative Abundance / Count
Kefir Grains	Lactic Acid Bacteria	10 ⁸ CFU/g[4]
Yeasts	10 ⁶ –10 ⁷ CFU/g[4]	
Acetic Acid Bacteria	10 ⁵ CFU/g[4]	
Fermented Kefir	Firmicutes (Phylum)	65% (Initial) -> 75.8% (Pool)[3]
Lactococcus (Genus)	Dominant genus in many kefirs[7]	
Ascomycota (Phylum)	>99% of fungal community[3]	
Aspergillus (Genus)	71.9% (Initial) -> 65.3% (Pool) [3]	

Comparative Summary

Feature	Şalgam	Kefir
Primary Microorganisms	Lactobacillus plantarum, Saccharomyces cerevisiae[2]	Lactococcus spp., Lactobacillus spp., Saccharomyces spp., Kluyveromyces marxianus[3]
Microbial Source	Raw materials (black carrot, turnip, sourdough)	Kefir grains (stable symbiotic culture)[3]
Succession Pattern	Shift towards acid-tolerant LAB (L. plantarum) over two distinct stages.[1][2]	Dynamic succession with stable overall diversity; microbial ratios change during fermentation.[9][11]
Microbial Diversity	Lower complexity, dominated by a few key species.[5]	High complexity with a wide range of bacteria and yeasts in symbiosis.[3][12]
Key Fermentation Type	Lactic acid fermentation.[1]	Lactic acid and alcoholic fermentation.[4]

Experimental Protocols

A common methodology for studying microbial succession in fermented foods like Şalgam and kefir involves culture-based enumeration and culture-independent molecular techniques.

Protocol: Microbial Community Analysis via 16S rRNA Gene Sequencing

This protocol outlines a standard workflow for analyzing the bacterial community composition. A similar approach targeting the ITS (Internal Transcribed Spacer) region would be used for fungal community analysis.

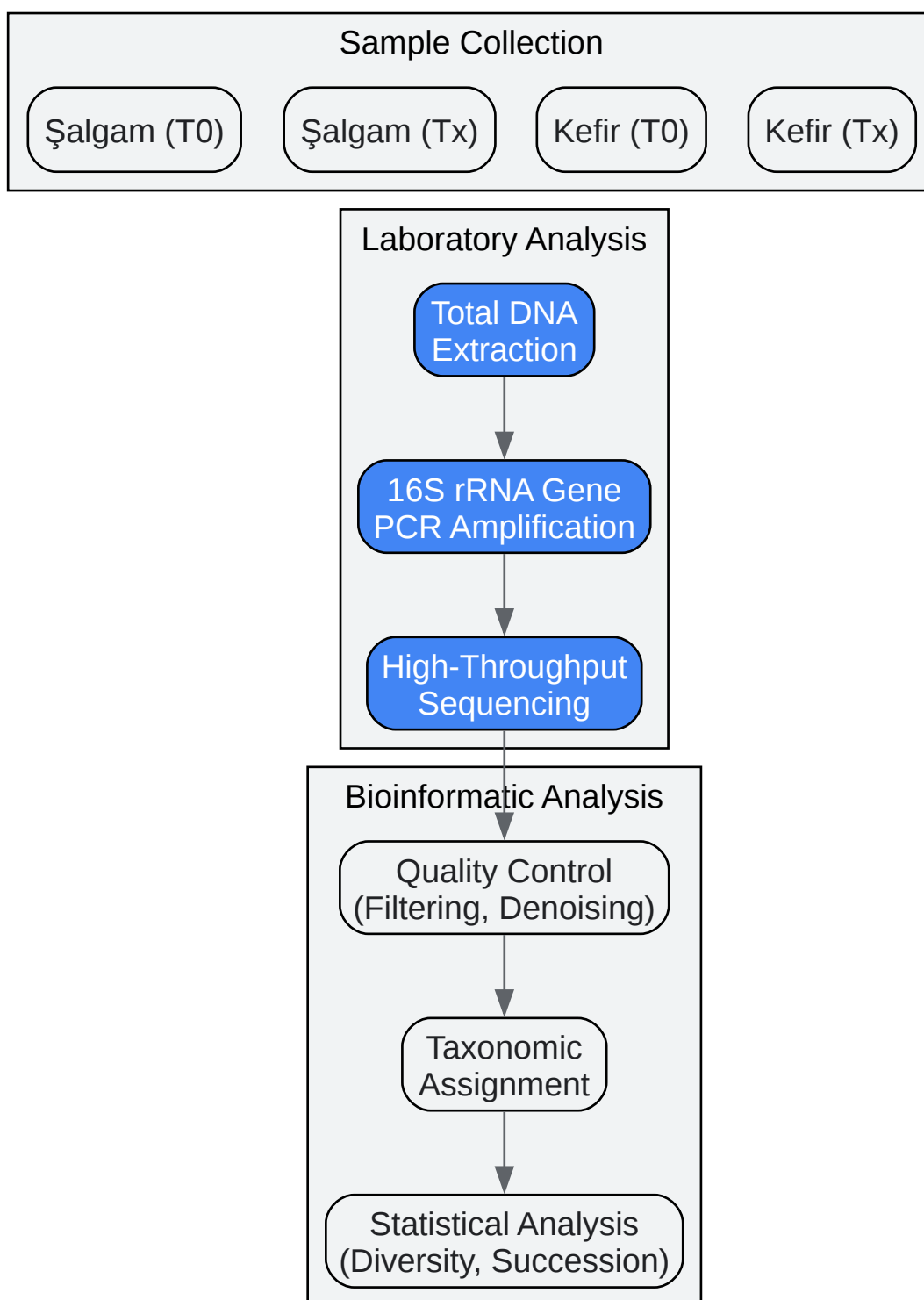
- **Sample Collection:** Aseptically collect samples at various time points throughout the fermentation process (e.g., 0, 24, 48, 72 hours and at the final product stage).
- **DNA Extraction:**

- Homogenize 1 mL of the liquid sample or 1 g of the kefir grain/Şalgam mash.
- Extract total genomic DNA using a specialized kit designed for food or microbial samples, which often includes enzymatic lysis (e.g., lysozyme) and mechanical disruption (e.g., bead beating) steps to ensure efficient lysis of Gram-positive bacteria and yeasts.[13]
- Assess the quality and quantity of the extracted DNA using a spectrophotometer (e.g., NanoDrop) and agarose gel electrophoresis.[13]
- PCR Amplification and Library Preparation:
 - Amplify a hypervariable region of the 16S rRNA gene (e.g., V3-V4) using universal bacterial primers.[13][14] These primers are typically tagged with adapter sequences for the sequencing platform and unique barcode sequences to allow for multiplexing of samples.[14]
 - The PCR reaction mixture (e.g., 50 µl) generally contains template DNA, forward and reverse primers, dNTPs, Taq DNA polymerase, and PCR buffer.[15]
 - Purify the PCR products (amplicons) to remove primers and other contaminants.
- Sequencing:
 - Sequence the prepared library of amplicons using a high-throughput sequencing platform (e.g., Illumina MiSeq).[13] This generates millions of short DNA sequences (reads).
- Bioinformatic Analysis:
 - Quality Control: Raw sequencing reads are filtered to remove low-quality sequences and chimeras.[13]
 - OTU/ASV Picking: The high-quality reads are clustered into Operational Taxonomic Units (OTUs) based on sequence similarity (e.g., 97%) or resolved into Amplicon Sequence Variants (ASVs).
 - Taxonomic Assignment: Representative sequences for each OTU/ASV are compared against a reference database (e.g., Greengenes, SILVA) to assign taxonomic classifications (Phylum, Class, Order, Family, Genus, Species).

- Diversity Analysis: Calculate alpha diversity (within-sample diversity) and beta diversity (between-sample diversity) metrics to compare microbial communities across different time points and products.

Visualizations

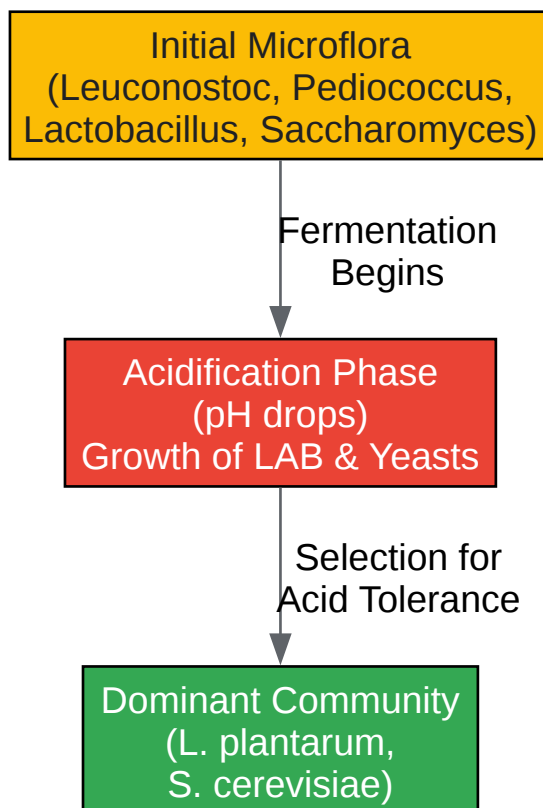
Experimental Workflow



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Caption: Workflow for microbial community analysis.

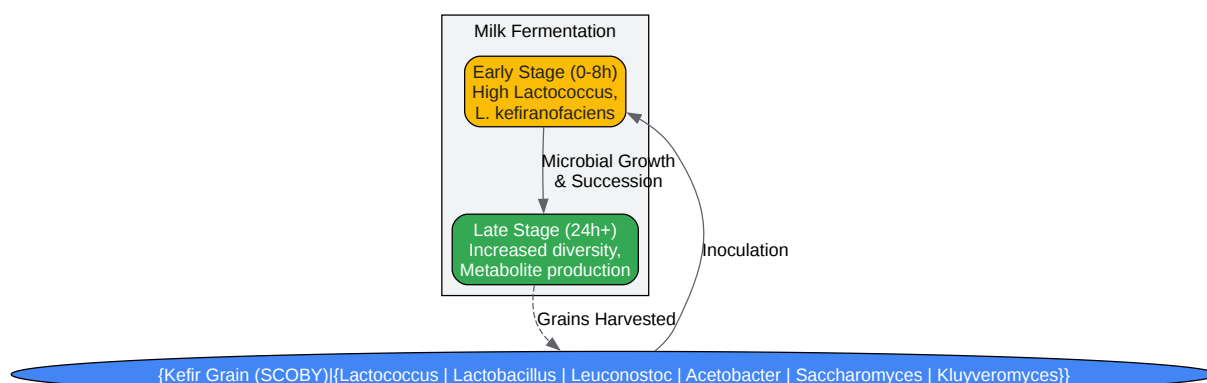
Şalgam Microbial Succession



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Caption: Generalized microbial succession in Şalgam.

Kefir Microbial Succession



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Caption: Microbial dynamics in Kefir fermentation.

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